

# 2-Benzylidenecyclopentanone molecular weight and formula

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## Compound of Interest

Compound Name: 2-Benzylidenecyclopentanone

Cat. No.: B176167

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## An In-depth Technical Guide to 2-Benzylidenecyclopentanone

This guide provides core technical information regarding **2-Benzylidenecyclopentanone**, tailored for researchers, scientists, and professionals in drug development.

## Chemical Identity and Properties

**2-Benzylidenecyclopentanone** is an organic compound featuring a cyclopentanone ring substituted with a benzylidene group.<sup>[1]</sup> The presence of both a carbonyl group and an alkene within its structure contributes to its chemical reactivity and biological activities.<sup>[1]</sup>

## Molecular Formula and Weight

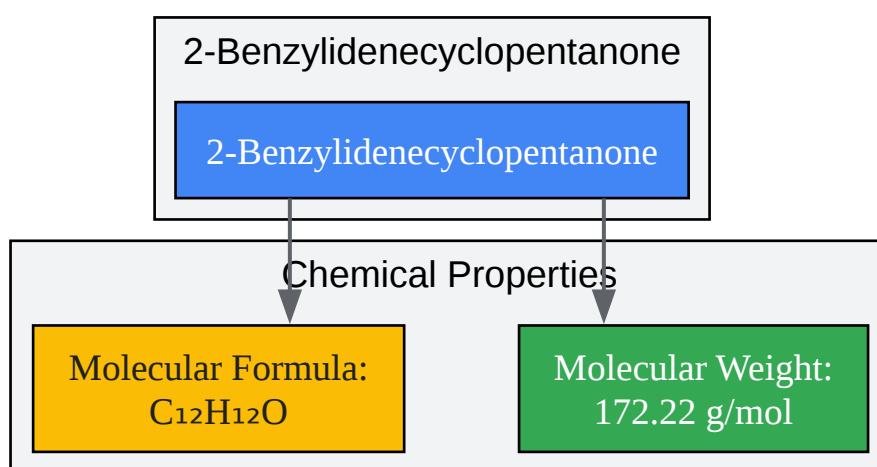
The fundamental quantitative data for **2-Benzylidenecyclopentanone** is summarized in the table below.

Property	Value	Source
Molecular Formula	C <sub>12</sub> H <sub>12</sub> O	--INVALID-LINK-- <sup>[2]</sup> , --INVALID-LINK-- <sup>[1]</sup>
Molecular Weight	172.22 g/mol	--INVALID-LINK-- <sup>[2]</sup> , --INVALID-LINK-- <sup>[1]</sup>
Exact Mass	172.088815002 g/mol	--INVALID-LINK-- <sup>[1]</sup> <sup>[2]</sup>

Note: Minor variations in molecular weight (172.227 g/mol and 172.22308 g/mol ) are also reported in some chemical supplier databases.[3][4]

## Structural Information

The relationship between the compound and its core properties is illustrated in the following diagram.



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## References

- 1. Buy 2-Benzylidenecyclopentanone | 5679-13-0 [smolecule.com]
- 2. 2-Benzylidenecyclopentanone | C<sub>12</sub>H<sub>12</sub>O | CID 1551028 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. (E)-2-benzylidenecyclopentanone | lookchem [lookchem.com]

- 4. echemi.com [echemi.com]
- To cite this document: BenchChem. [2-Benzylidenecyclopentanone molecular weight and formula]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b176167#2-benzylidenecyclopentanone-molecular-weight-and-formula]

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